

An In-depth Technical Guide to 3-Butyl-2-(1-ethylpentyl)oxazolidine

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Compound of Interest

Compound Name: Oxazolidine, 3-butyl-2-(1-ethylpentyl)-

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core properties of 3-butyl-2-(1-ethylpentyl)oxazolidine, a versatile heterocyclic compound. The document details its chemical and physical characteristics, synthesis, and primary industrial applications, with a focus on its role as a moisture scavenger. Detailed, representative experimental protocols for its synthesis, purification, and characterization are provided to support research and development activities. This guide is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the fundamental properties and applications of oxazolidine derivatives.

Introduction

3-Butyl-2-(1-ethylpentyl)oxazolidine is a substituted oxazolidine that has garnered interest primarily for its utility in industrial applications, most notably as a moisture scavenger in polyurethane systems.[1] Oxazolidines, as a class of compounds, are also explored as intermediates in pharmaceutical synthesis.[2] The synthesis of this specific oxazolidine typically involves the condensation of N-butylaminoethanol with 2-ethylhexanal.[2] This guide aims to consolidate the available information on its basic properties and provide practical, detailed methodologies for its synthesis and analysis.

Chemical and Physical Properties

The fundamental properties of 3-butyl-2-(1-ethylpentyl)oxazolidine are summarized in the tables below. These properties are crucial for its handling, application, and analysis.

Table 1: Chemical Identification

Identifier	Value
CAS Number	165101-57-5
Molecular Formula	C14H29NO[3][4]
Molecular Weight	227.39 g/mol [2][3][4]
IUPAC Name	3-Butyl-2-(1-ethylpentyl)oxazolidine
Synonyms	IncoZol 2, 3-Butyl-2-heptan-3-yl-1,3-oxazolidine

Table 2: Physical Properties

Property	Value
Physical State	Liquid[5]
Boiling Point	180 °C (lit.)
Density	1.04 g/mL at 25 °C (lit.)
Refractive Index (n _{20/D})	1.449 (lit.)
Flash Point	85 °C
Water Solubility	122.8 mg/L at 25 °C
Vapor Pressure	2.751 Pa at 25 °C
pKa	7.41 ± 0.40 (Predicted)

Synthesis and Purification

The most common method for synthesizing 3-butyl-2-(1-ethylpentyl)oxazolidine is through the condensation reaction of an amino alcohol and an aldehyde.[2]

Synthesis Experimental Protocol

This protocol describes a representative method for the synthesis of 3-butyl-2-(1-ethylpentyl)oxazolidine.

Materials:

- N-butylaminoethanol
- 2-ethylhexanal
- Toluene
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stirrer, add N-butylaminoethanol (1.0 eq) and toluene (2 mL per mmol of N-butylaminoethanol).
- Begin stirring the solution and add 2-ethylhexanal (1.0 eq) dropwise at room temperature.
- Heat the reaction mixture to reflux and collect the water byproduct in the Dean-Stark trap. The reaction progress can be monitored by the amount of water collected. The optimal temperature for similar oxazolidine syntheses is typically between 80-120°C.[2]

- After the theoretical amount of water has been collected, cool the reaction mixture to room temperature.
- Dry the toluene solution over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

Purification Experimental Protocol

The crude 3-butyl-2-(1-ethylpentyl)oxazolidine can be purified by vacuum distillation.

Materials:

- Crude 3-butyl-2-(1-ethylpentyl)oxazolidine
- Vacuum distillation apparatus

Procedure:

- Set up the vacuum distillation apparatus.
- Place the crude product in the distillation flask.
- Gradually apply vacuum and slowly heat the flask.
- Collect the fraction that distills at the appropriate boiling point under the applied vacuum.

Analytical Characterization

The identity and purity of 3-butyl-2-(1-ethylpentyl)oxazolidine can be confirmed using various analytical techniques.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of this compound.^[3]

Table 3: HPLC Method Parameters

Parameter	Value
Column	C18
Mobile Phase	Acetonitrile (MeCN) and Water with Phosphoric Acid[3]
Detection	UV
Mode	Isocratic

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule. An ATR-IR spectrum of 3-butyl-2-(1-ethylpentyl)oxazolidine is available in spectral databases.

Table 4: Predicted FTIR Spectral Data

Functional Group	Predicted Absorption Range (cm ⁻¹)
C-H stretch (alkyl)	2850-2960
C-N stretch	1000-1250
C-O stretch	1000-1300

Applications

The primary application of 3-butyl-2-(1-ethylpentyl)oxazolidine is as a moisture scavenger in polyurethane coatings and sealants.[1] It reacts with water, preventing the unwanted reaction of isocyanates with moisture which can lead to the formation of carbon dioxide gas and defects in the final product.

Visualizations

Synthesis of 3-Butyl-2-(1-ethylpentyl)oxazolidine

Caption: Condensation reaction for the synthesis of 3-butyl-2-(1-ethylpentyl)oxazolidine.

Moisture Scavenging Mechanism

Caption: Hydrolysis of oxazolidine in the presence of water to prevent isocyanate reaction.

Experimental Workflow

Caption: A typical workflow from synthesis to application of the compound.

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Phone: (601) 213-4426

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